

Application Notes and Protocols for ZnAF-2 DA in Confocal Microscopy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZnAF-2 DA

Cat. No.: B1632114

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Introduction

ZnAF-2 DA (Zinc-fluorophore-2 diacetate) is a highly sensitive and specific fluorescent probe for the detection of intracellular zinc ions (Zn^{2+}). As a cell-permeable derivative of ZnAF-2, it readily crosses the cell membrane. Once inside the cell, intracellular esterases cleave the diacetate groups, trapping the now cell-impermeable ZnAF-2 probe in the cytoplasm.[1][2] Upon binding to Zn^{2+} , ZnAF-2 exhibits a significant increase in fluorescence intensity, making it an invaluable tool for visualizing and quantifying intracellular zinc dynamics in living cells using confocal microscopy. Its high affinity for Zn^{2+} and low affinity for other biologically relevant cations such as Ca^{2+} and Mg^{2+} ensure specific detection.[1][2]

These application notes provide a comprehensive guide to using **ZnAF-2 DA** for confocal microscopy, including detailed protocols for cell loading, imaging, and data analysis, as well as an overview of its application in studying zinc-dependent signaling pathways.

Quantitative Data Summary

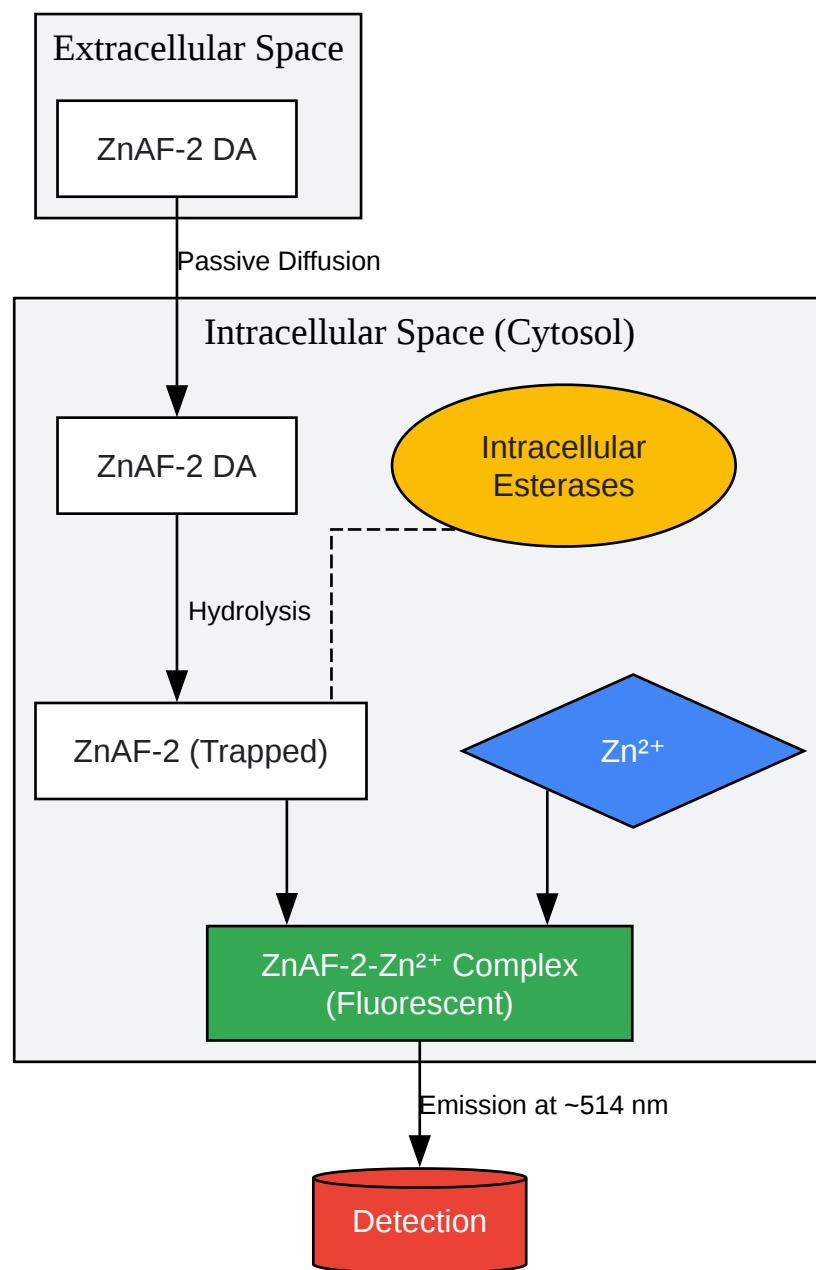
For ease of reference and experimental planning, the key quantitative properties of **ZnAF-2 DA** and its active form, ZnAF-2, are summarized in the table below.

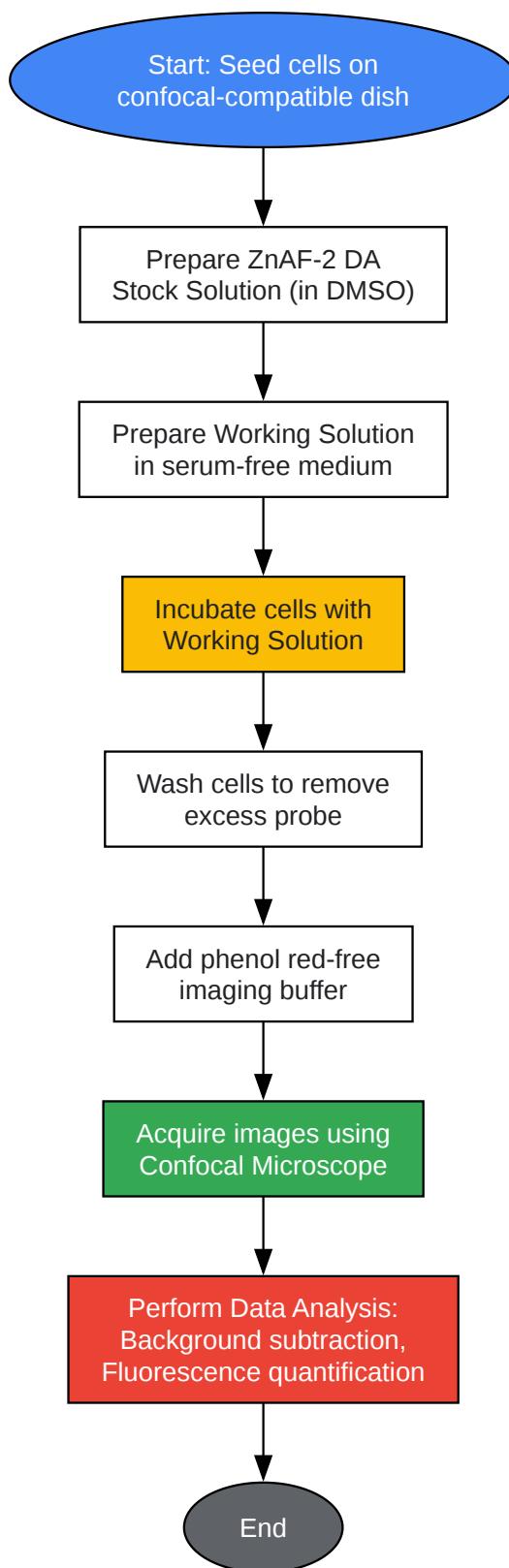
Property	Value	References
Chemical Formula	$C_{38}H_{32}N_4O_7$	[3]
Molecular Weight	656.68 g/mol	
Excitation Wavelength (λ_{ex})	~492 nm	
Emission Wavelength (λ_{em})	~514 nm	
Dissociation Constant (Kd) for Zn^{2+}	2.7 nM	
Fluorescence Enhancement upon Zn^{2+} binding	~60-fold	
Specificity	High for Zn^{2+} over Ca^{2+} , Mg^{2+}	
Formulation	Typically supplied as a solid or in DMSO	
Storage	Store at -20°C, protected from light and moisture.	

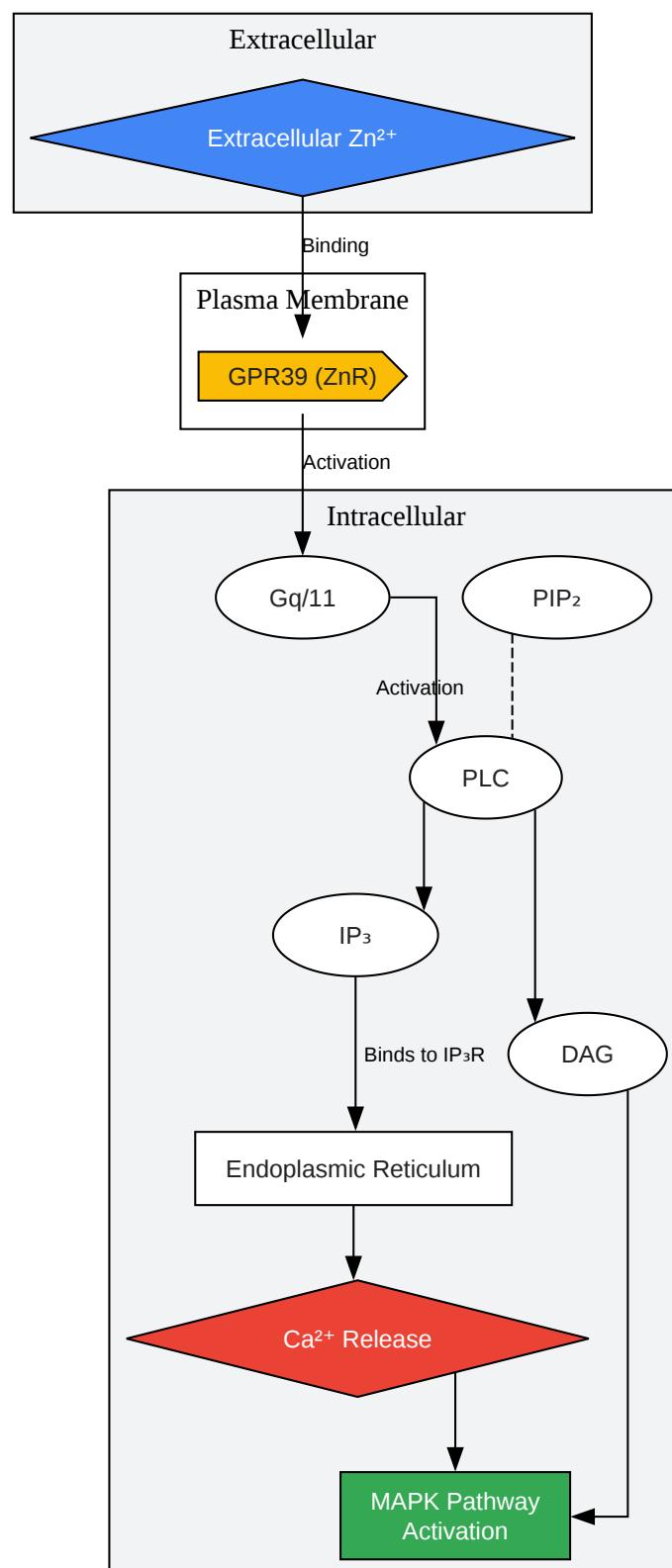
Signaling Pathways and Experimental Workflows

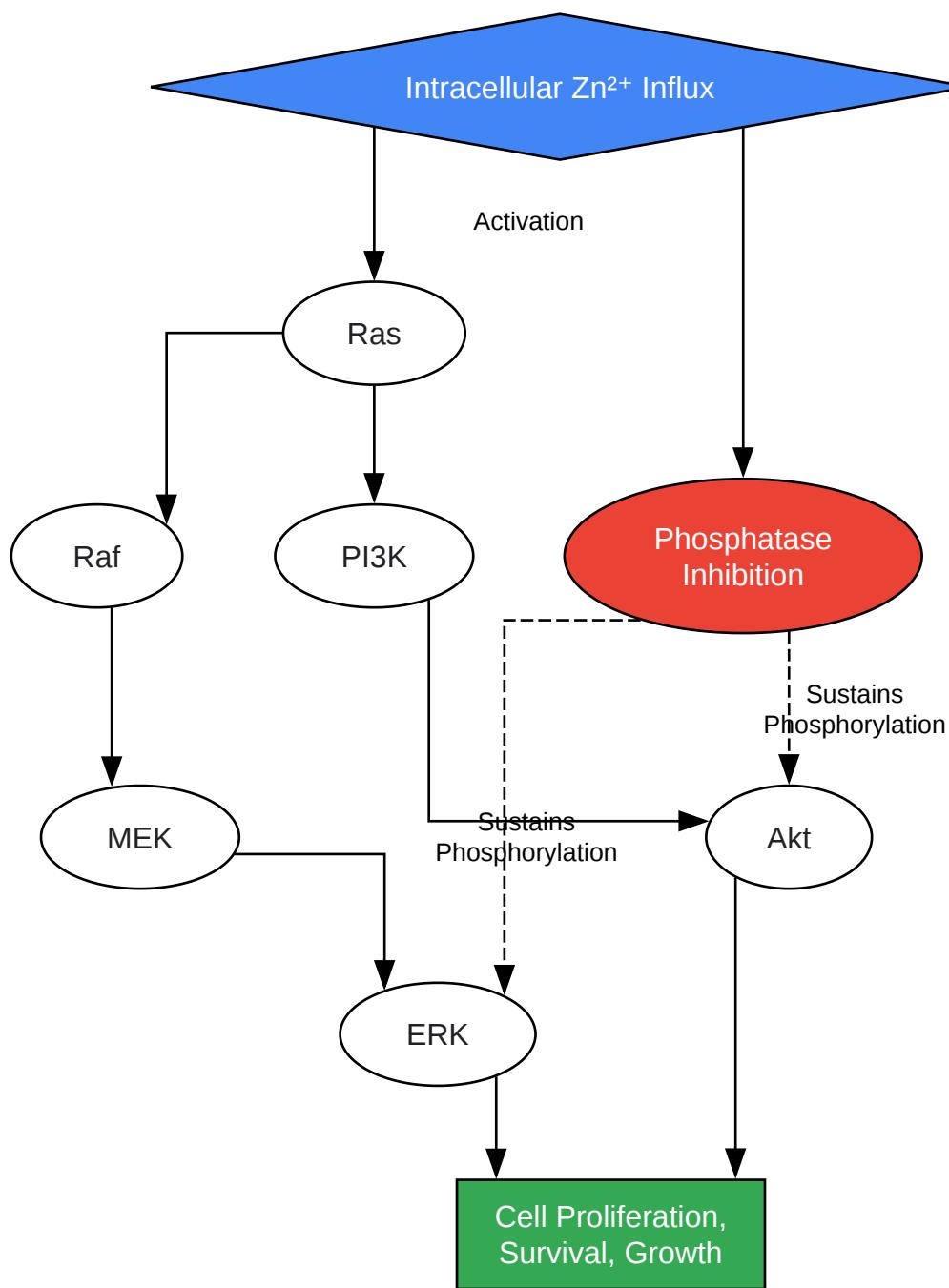
The following diagrams illustrate the mechanism of **ZnAF-2 DA** action, a typical experimental workflow for its use, and examples of zinc-dependent signaling pathways that can be investigated with this probe.

Mechanism of ZnAF-2 DA Action









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References

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- 2. Improvement and biological applications of fluorescent probes for zinc, ZnAFs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for ZnAF-2 DA in Confocal Microscopy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632114#using-znaf-2-da-in-confocal-microscopy]

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